

Application Note: Spectrophotometric Analysis of Perazine Maleate in Pharmaceutical Formulations

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Compound of Interest

Compound Name: *Perazine maleate*

CAS No.: 6002-77-3

Cat. No.: B1236387

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Perazine maleate, a phenothiazine derivative, is an antipsychotic drug utilized in the treatment of various psychiatric disorders. Accurate and reliable quantification of **Perazine maleate** in pharmaceutical formulations is crucial for ensuring product quality, safety, and efficacy. This application note details a straightforward and validated UV-Vis spectrophotometric method for the determination of **Perazine maleate** in tablet dosage forms. The described protocol is cost-effective, rapid, and suitable for routine quality control analysis.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the spectrophotometric analysis of **Perazine maleate**, compiled from various validated methods.

Table 1: Method Parameters

Parameter	Value	Reference
Instrument	UV-Vis Spectrophotometer	[1][2]
Wavelength (λ_{max})	254 nm	[1]
Solvent/Blank	0.3M Hydrochloric Acid (HCl)	[1][2]
Linearity Range	2 - 16 $\mu\text{g/mL}$	[1]
Correlation Coefficient (r^2)	0.9909	[1]
Molar Absorptivity	Not Reported	
Limit of Detection (LOD)	Not specified in $\mu\text{g/mL}$	[3]
Limit of Quantitation (LOQ)	Not specified in $\mu\text{g/mL}$	[3]

Table 2: Validation Summary

Validation Parameter	Result	Reference
Accuracy (% Recovery)		
80% Level	98.01%	[1]
100% Level	99.79%	[1]
120% Level	99.56%	[1]
Precision (%RSD)		
Repeatability (Intra-day)	0.612%	[1]
Reproducibility (Inter-day)	0.829%	[1]
Specificity	No interference from common tablet excipients was observed at the analytical wavelength.	[1]

Experimental Protocols

This section provides detailed methodologies for the spectrophotometric determination of **Perazine maleate** in pharmaceutical tablets.

Materials and Reagents

- **Perazine maleate** reference standard
- **Perazine maleate** tablets
- Hydrochloric acid (HCl), analytical grade
- Distilled or deionized water
- Volumetric flasks (10 mL, 100 mL)
- Pipettes
- Whatman filter paper

Preparation of 0.3M HCl Solution

To prepare a 1000 mL solution of 0.3M HCl, carefully add 25.8 mL of concentrated HCl (approximately 37%) to about 500 mL of distilled water in a 1000 mL volumetric flask. Mix well and dilute to the mark with distilled water.

Preparation of Standard Stock Solution

- Accurately weigh 100 mg of **Perazine maleate** reference standard.[\[1\]](#)
- Transfer the weighed standard into a 100 mL volumetric flask.[\[1\]](#)
- Dissolve and dilute to the mark with 0.3M HCl to obtain a concentration of 1000 µg/mL.[\[1\]](#)
- From this stock solution, prepare a working standard solution of 100 µg/mL by diluting 10 mL of the stock solution to 100 mL with 0.3M HCl.[\[1\]](#)

Preparation of Sample Solution (from Tablets)

- Weigh and finely powder no fewer than 20 **Perazine maleate** tablets to ensure homogeneity.
[1]
- Accurately weigh a portion of the tablet powder equivalent to 100 mg of **Perazine maleate**.
[1]
- Transfer the powder to a 100 mL volumetric flask.[1]
- Add approximately 70 mL of 0.3M HCl and sonicate for 15 minutes to ensure complete dissolution of the active ingredient.
- Dilute to the mark with 0.3M HCl and mix thoroughly.[1]
- Filter the solution through Whatman filter paper.[1]
- Transfer a 1 mL aliquot of the filtered solution into a 10 mL volumetric flask and dilute to the mark with 0.3M HCl to obtain a theoretical concentration of 10 µg/mL.[1]

Spectrophotometric Measurement

- Set the UV-Vis spectrophotometer to scan from 400 nm to 200 nm.
- Use 0.3M HCl as the blank.
- Scan a suitable concentration of the **Perazine maleate** standard solution (e.g., 10 µg/mL) to determine the wavelength of maximum absorbance (λ_{max}). The λ_{max} for **Perazine maleate** in 0.3M HCl is approximately 254 nm.[1]
- Set the instrument to measure absorbance at 254 nm.

Calibration Curve

- Prepare a series of calibration standards in the range of 2-16 µg/mL by transferring appropriate aliquots of the 100 µg/mL working standard solution into 10 mL volumetric flasks and diluting to the mark with 0.3M HCl.[1]
- Measure the absorbance of each calibration standard at 254 nm against the 0.3M HCl blank.
[1]

- Plot a graph of absorbance versus concentration.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (r^2). The linearity equation has been reported as $y = 0.0514x - 0.0231$.
[\[1\]](#)

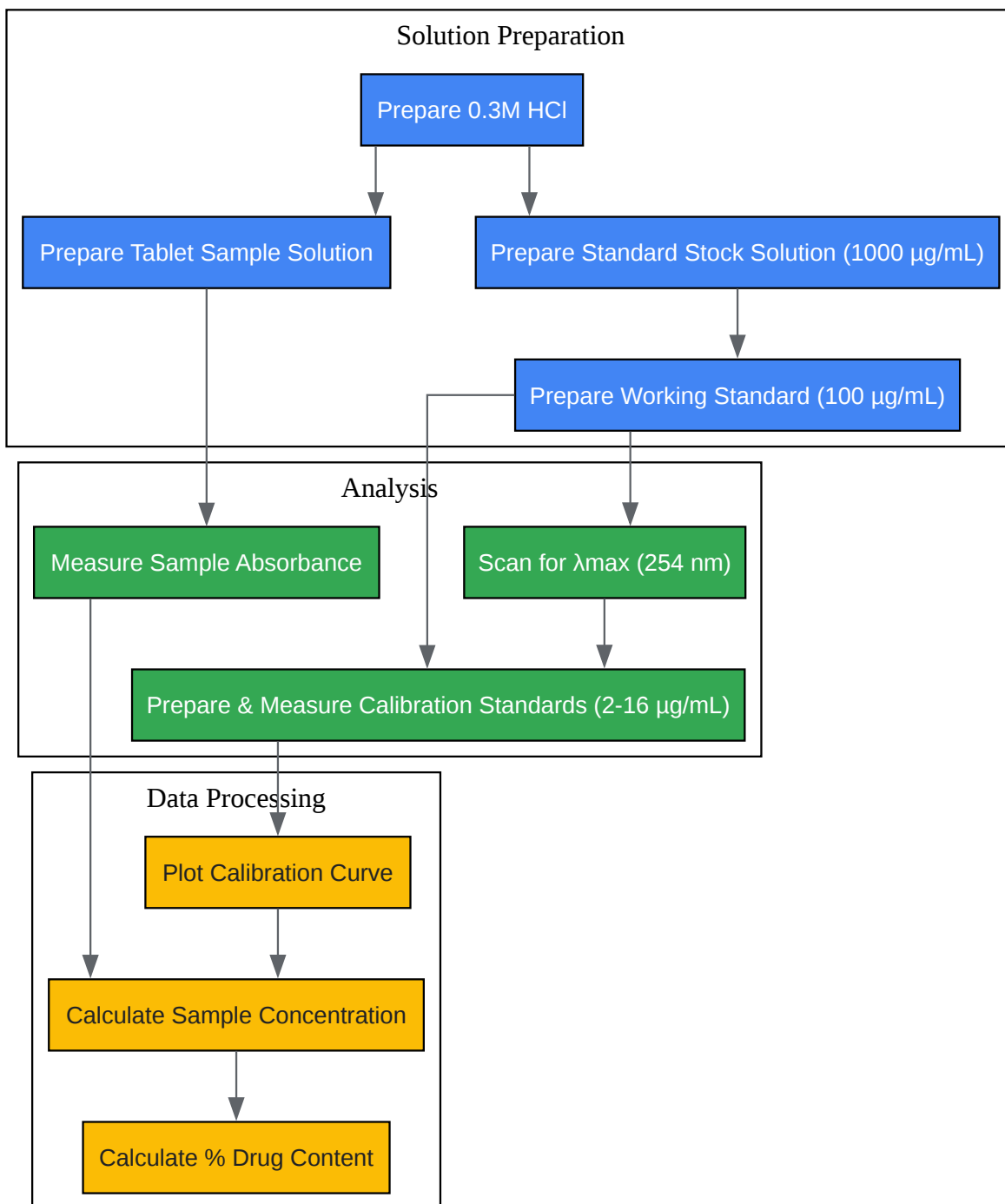
Quantification of Perazine Maleate in Tablet Sample

- Measure the absorbance of the prepared sample solution at 254 nm.
- Calculate the concentration of **Perazine maleate** in the sample solution using the equation from the calibration curve.
- Calculate the percentage of drug content in the tablets using the following formula:

$$\% \text{ Drug Content} = (\text{Calculated Concentration} / \text{Theoretical Concentration}) \times 100$$

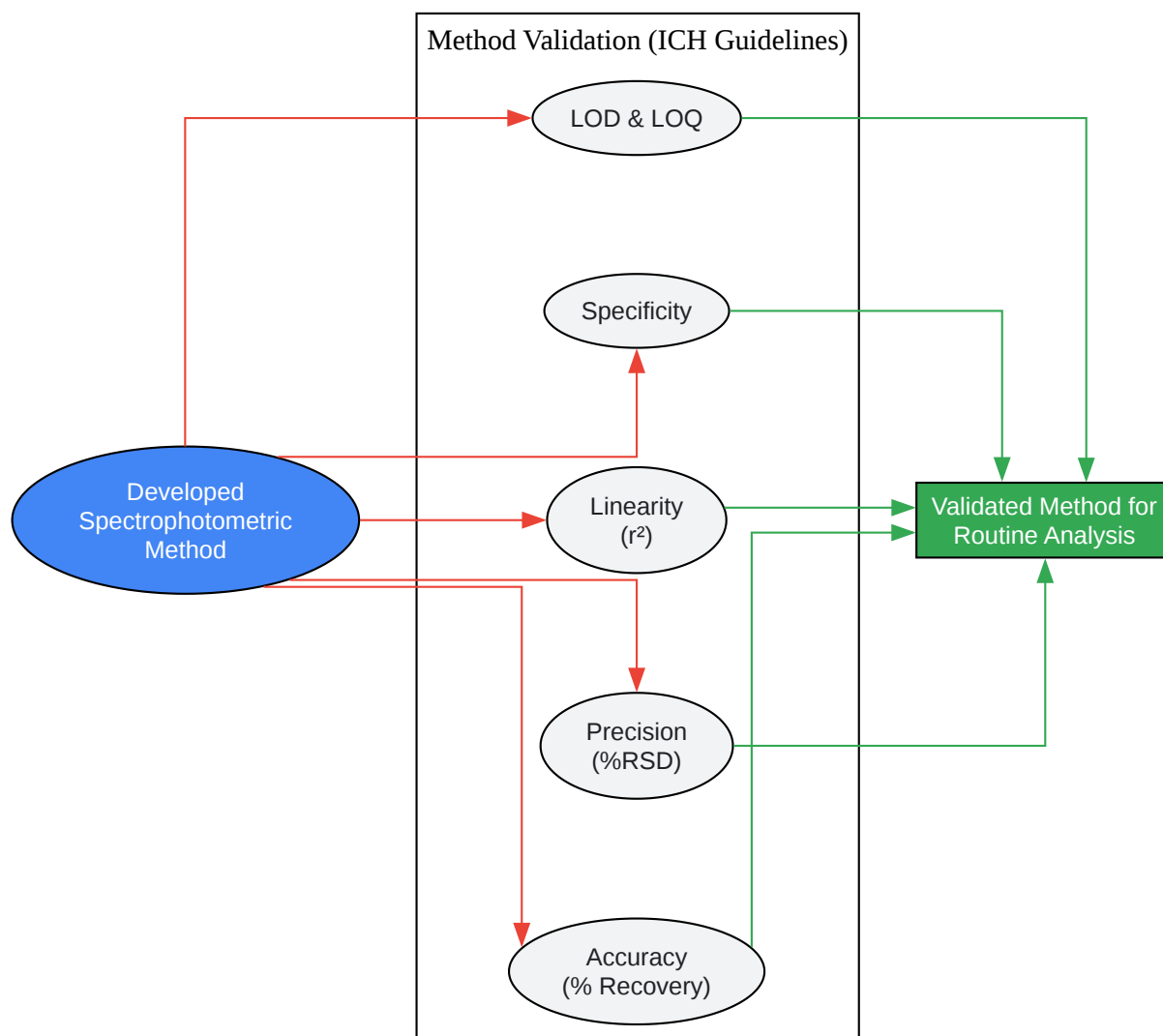
Visualizations

The following diagrams illustrate the key workflows for the spectrophotometric analysis of **Perazine maleate**.



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Caption: Experimental workflow for spectrophotometric analysis.



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Caption: Method validation pathway.

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